

Essential Guide to the Proper Disposal of 1-Indanone-5-carboxylic Acid

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Compound of Interest

Compound Name: **1-Indanone-5-carboxylic acid**

Cat. No.: **B1322571**

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and regulatory compliance. This guide provides a detailed, step-by-step protocol for the safe disposal of **1-Indanone-5-carboxylic acid**, ensuring the protection of laboratory personnel and the environment.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is critical to handle **1-Indanone-5-carboxylic acid** with appropriate personal protective equipment (PPE). This compound is classified as harmful if swallowed or inhaled, and can cause skin and serious eye irritation.^[1] Always wear safety goggles, chemical-resistant gloves, and a lab coat when handling this substance.^[1] Ensure disposal activities are carried out in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors.^[1]

Quantitative Data for 1-Indanone-5-carboxylic Acid

A summary of the key quantitative data for **1-Indanone-5-carboxylic acid** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₈ O ₃
Molecular Weight	176.17 g/mol [2] [3]
Boiling Point	389.1°C [2]
Purity	≥95% [3]

Step-by-Step Disposal Protocol

The recommended disposal method for **1-Indanone-5-carboxylic acid** is to treat it as hazardous chemical waste. Do not discharge it into drains or the environment.[\[1\]](#)[\[4\]](#)

Step 1: Waste Collection and Containerization

- Collect waste **1-Indanone-5-carboxylic acid**, including any contaminated materials such as weighing paper, pipette tips, or absorbent pads, in a dedicated and clearly labeled waste container.
- The container must be leak-proof, chemically compatible with acidic organic compounds (high-density polyethylene is a suitable choice), and have a secure screw-top cap.

Step 2: Labeling of Hazardous Waste

- Affix a hazardous waste label to the container immediately upon adding the first quantity of waste.
- The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**1-Indanone-5-carboxylic acid**"
 - The specific hazards: "Harmful," "Irritant"
 - The date the container was first used.

Step 3: Segregation of Waste

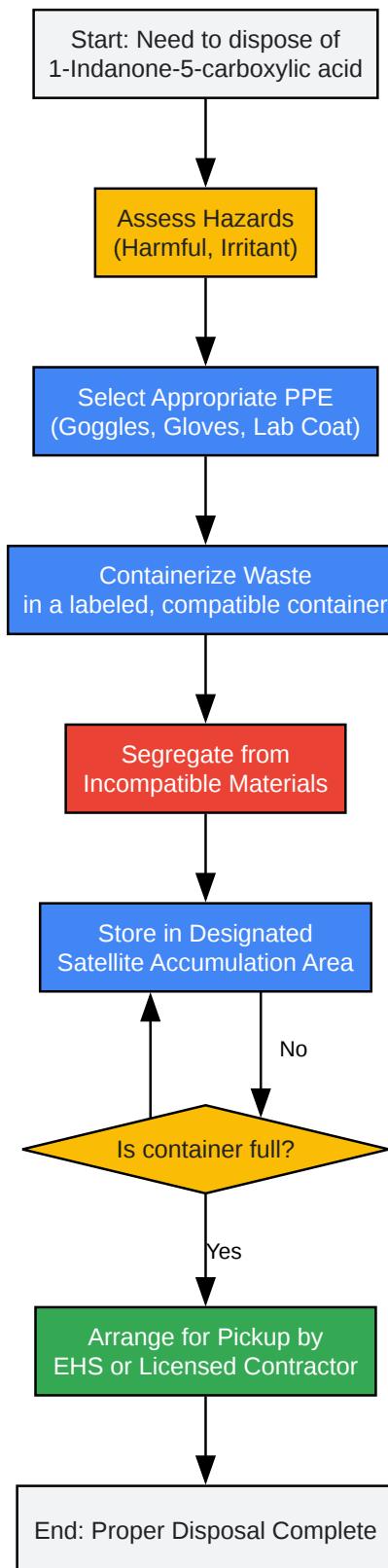
- Store the waste container in a designated satellite accumulation area within the laboratory.
- It is crucial to segregate this acidic waste from incompatible materials, especially bases, oxidizing agents, and reactive metals, to prevent dangerous chemical reactions.

Step 4: Final Disposal

- Once the waste container is full, or if it has been in storage for an extended period (consult your institution's guidelines), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Ensure all paperwork and chain of custody documents are completed as required by your institution and local regulations.

Experimental Workflow and Disposal Decision Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1-Indanone-5-carboxylic acid**.



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Caption: Disposal workflow for **1-Indanone-5-carboxylic acid**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **1-Indanone-5-carboxylic acid**, fostering a secure research environment.

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